

Methyl benzoate chemical structure and formula

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Compound of Interest

Compound Name: Methyl benzoate

Cat. No.: B031804

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An In-depth Technical Guide to Methyl Benzoate

This guide provides a comprehensive overview of the chemical structure, formula, properties, and synthesis of **methyl benzoate**, targeted at researchers, scientists, and professionals in drug development.

Chemical Identity

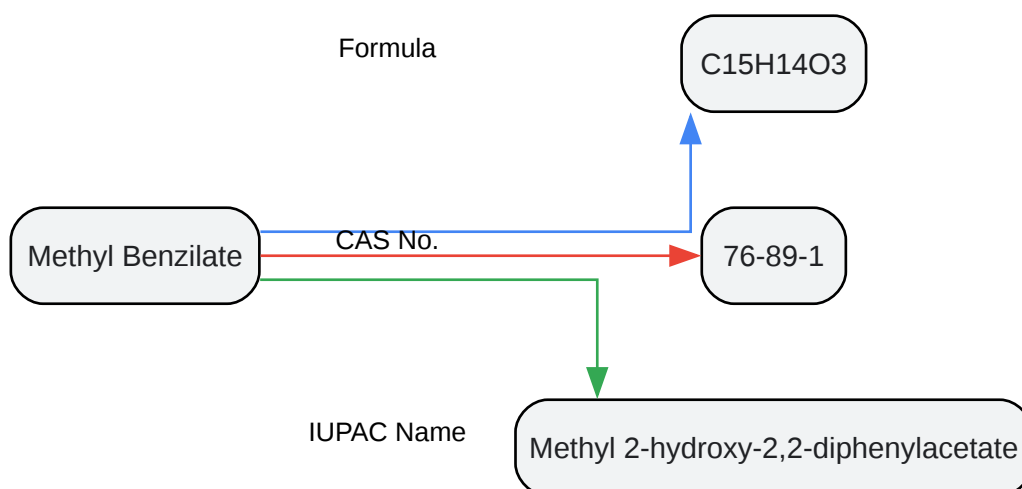
Methyl benzoate is an ester of benzoic acid and methanol. Its IUPAC name is methyl 2-hydroxy-2,2-diphenylacetate.[1][2] It is also known by other names such as methyl diphenylglycolate and benzoic acid, methyl ester.[1][2]

Chemical Formula: $C_{15}H_{14}O_3$ [1][2]

Molecular Weight: 242.27 g/mol [2]

CAS Registry Number: 76-89-1[1][2][3]

Below is a diagram representing the logical relationship of its identifiers.



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*Chemical Identifiers for **Methyl Benzilate***

Physicochemical Properties

The key physicochemical properties of **methyl benzilate** are summarized in the table below.

Property	Value	Reference
Appearance	White to light yellow powder or crystals	[3]
Melting Point	73-77 °C	[3][4]
Boiling Point	187 °C at 13 mmHg	[4]
Solubility	Soluble in methanol, insoluble in water	[4]
Vapor Pressure	0.000134 mmHg at 25°C	[4]
pKa	11.38 ± 0.29 (Predicted)	[4]

Synthesis of Methyl Benzilate

Methyl benzilate is commonly synthesized via the esterification of benzoic acid with methanol, catalyzed by an acid such as sulfuric acid.

Experimental Protocol: Esterification of Benzilic Acid

This protocol is based on a general procedure for ester synthesis.^[5]

Materials:

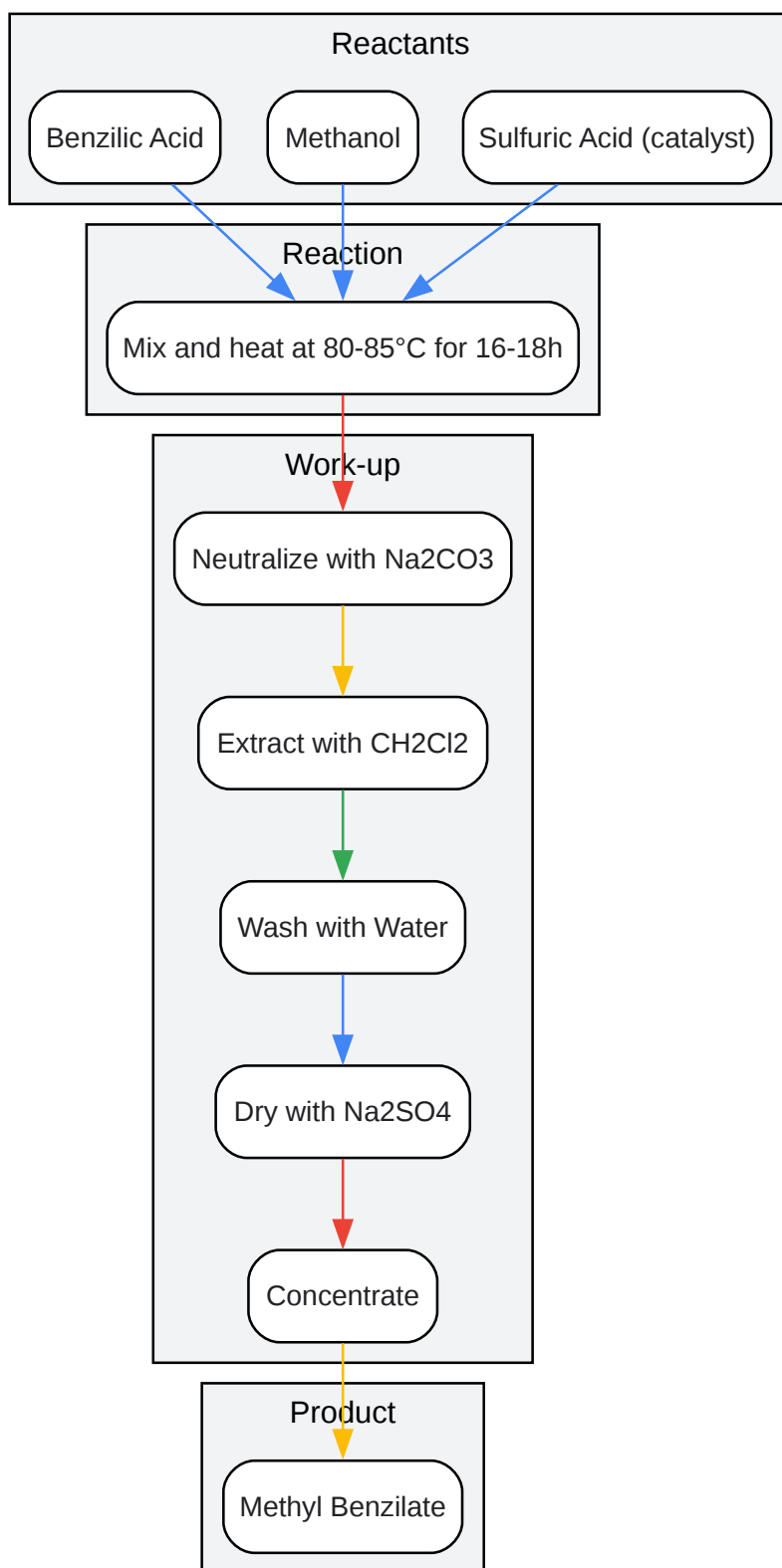
- Benzilic acid (80 mmol)
- Methanol (90 mmol)
- Acetonitrile (162 mmol)
- Concentrated Sulfuric Acid (98%, 94 mmol, 5 mL)
- 20% Sodium Carbonate solution
- Dichloromethane (CH_2Cl_2)
- Anhydrous Sodium Sulfate
- Water

Procedure:

- To a well-stirred mixture of benzilic acid, methanol, and acetonitrile, slowly add concentrated sulfuric acid at room temperature.
- Heat the mixture to 80-85 °C and maintain this temperature for 16-18 hours.
- After the reaction is complete, cool the mixture to room temperature.
- Neutralize the excess acid by adding 20% sodium carbonate solution (100 mL).
- Extract the product into dichloromethane (2 x 50 mL).
- Combine the organic layers and wash with water (100 mL).
- Dry the organic layer over anhydrous sodium sulfate.

- Concentrate the solution under reduced pressure to obtain the crude **methyl benzilate**.
- If necessary, purify the product by silica gel chromatography using a mixture of ethyl acetate and petroleum ether (1:9) as the eluent.

The following diagram illustrates the workflow for the synthesis of **methyl benzilate**.



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Workflow for the Synthesis of **Methyl Benzilate**

Analytical Data

The characterization of **methyl benzilate** is typically performed using various spectroscopic methods. The National Institute of Standards and Technology (NIST) provides spectral data for this compound, including:

- Infrared (IR) Spectroscopy[1][6]
- Mass Spectrometry (Electron Ionization)[6]
- Gas Chromatography[6]
- ^1H and ^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy[2]

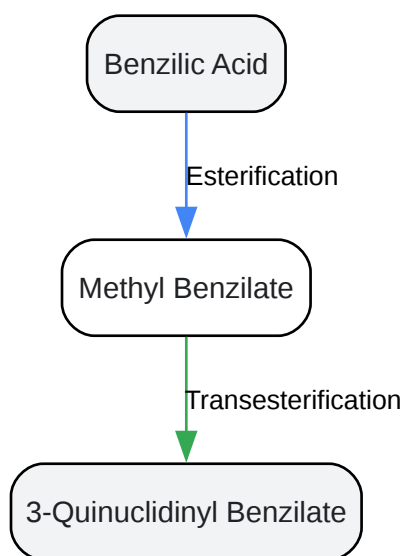
Applications in Drug Development

Methyl benzilate serves as a key intermediate in the synthesis of various pharmaceutical compounds.[7] A notable application is in the preparation of 3-quinuclidinyl benzilate, a potent anticholinergic agent.[8] The synthesis involves the transesterification of **methyl benzilate** with 3-quinuclidinol.

Role as a Chemical Precursor

As a chemical intermediate, **methyl benzilate**'s primary role is to act as a building block for more complex molecules. There is no significant body of research indicating its direct involvement in biological signaling pathways. Its utility lies in its chemical reactivity to form other target compounds.

The following diagram illustrates the logical relationship of **methyl benzilate** as a precursor.



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Methyl Benzilate as a Chemical Precursor

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